

# The Available Safety Context for a Related Compound

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## Compound Focus: Benzyl decanoate

CAS No.: 42175-41-7

Cat. No.: S520949

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While a specific EFSA evaluation for **benzyl decanoate** was not found, the search results contain a safety opinion for **benzyl alcohol (E 1519)**, which is a metabolite of **benzyl decanoate** [1]. This means that when **benzyl decanoate** is used as a flavoring agent, the body breaks it down into benzyl alcohol and decanoic acid. Therefore, the safety of benzyl alcohol is directly relevant.

The key points from the EFSA re-evaluation of benzyl alcohol are summarized below [1]:

Assessment Aspect	Details for Benzyl Alcohol (E 1519)
Panel	EFSA Panel on Food Additives and Flavourings (FAF)
Conclusion	Exposure does not raise a safety concern at reported uses and levels
ADI	<b>4 mg/kg body weight per day</b>
Basis for ADI	NOAEL (No Observable Adverse Effect Level) of 400 mg/kg bw/day from a rat carcinogenicity study
Toxicity Profile	Low acute toxicity; no concern with respect to genotoxicity and carcinogenicity

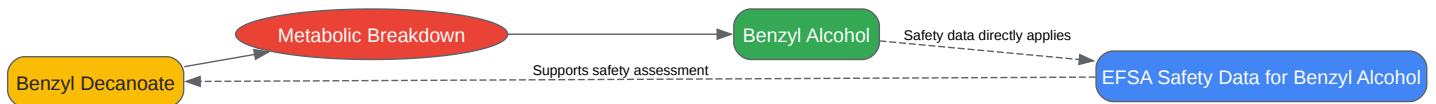
## Usage Levels of Benzyl Decanoate in Food

The Good Scents Company database provides information on the usage levels of **benzyl decanoate** as a flavoring agent in various food categories, as presented in the table below [2].

Food Category	Average Usage (mg/kg)	Maximum Usage (mg/kg)
Dairy products (01.0)	7.00000	35.00000
Fats and oils (02.0)	5.00000	25.00000
Edible ices (03.0)	10.00000	50.00000
Processed fruit (04.1)	7.00000	35.00000
Confectionery (05.0)	10.00000	50.00000
Cereals and cereal products (06.0)	5.00000	25.00000
Bakery wares (07.0)	10.00000	50.00000
Meat and meat products (08.0)	2.00000	10.00000
Fish and fish products (09.0)	2.00000	10.00000
Salts, spices, soups, sauces, etc. (12.0)	5.00000	25.00000
Foodstuffs for particular nutritional uses (13.0)	10.00000	50.00000
Non-alcoholic beverages (14.1)	5.00000	25.00000
Alcoholic beverages (14.2)	10.00000	50.00000
Ready-to-eat savouries (15.0)	20.00000	100.00000
Composite foods (16.0)	5.00000	25.00000

## Metabolic Relationship and Testing Workflow

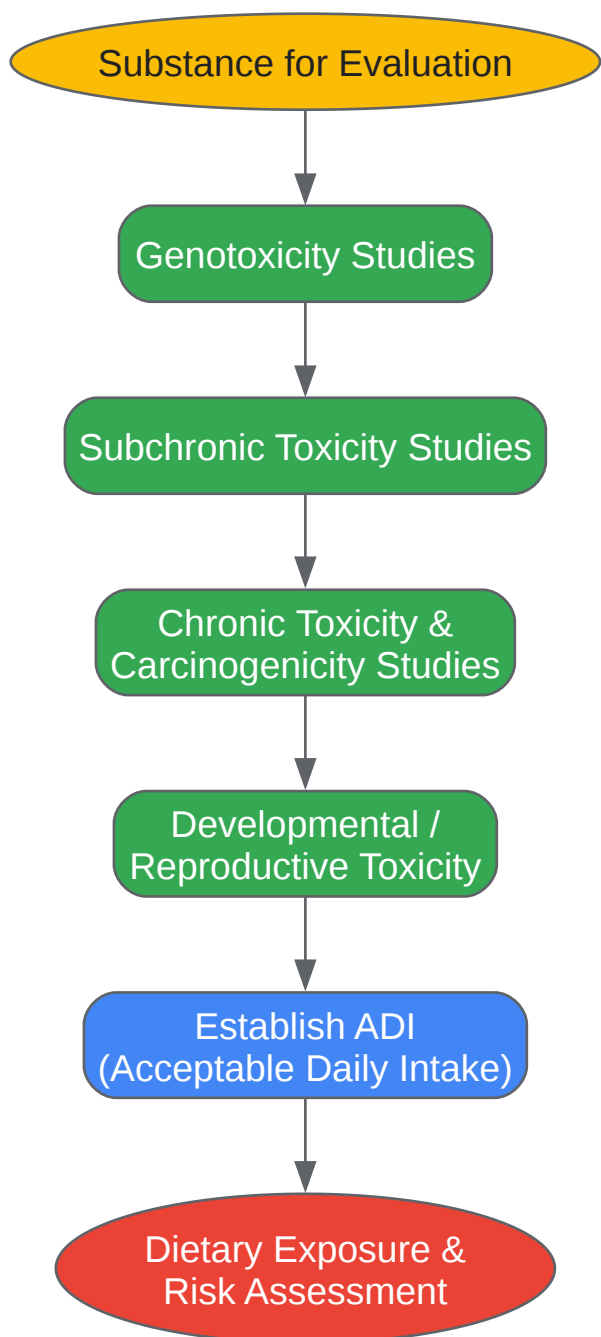
Since **benzyl decanoate** is metabolized into benzyl alcohol in the body, its safety is closely linked to that of benzyl alcohol. The following diagram illustrates this metabolic relationship and the extrapolation of safety data.



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### Metabolic Pathway and Safety Data Extrapolation

The next diagram outlines a generalized workflow for the types of toxicity tests that would underpin a comprehensive safety assessment for a substance like **benzyl decanoate**, based on the tests referenced for benzyl alcohol [2] [1].



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## Generalized Toxicity Testing Workflow

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## References

1. Re- evaluation of benzyl alcohol (E 1519) as food additive | EFSA [efsa.europa.eu]

2. , 42175-41-7 benzyl decanoate [thegoodscentcompany.com]

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